

T-61 Solution: Application Notes and Protocols for Laboratory Use

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Compound of Interest

Compound Name: *Tanax*

Cat. No.: *B1214061*

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Introduction

T-61 is a non-barbiturate, injectable euthanasia agent intended for veterinary use. It is a combination of three active pharmaceutical ingredients: embutramide, mebezonium iodide, and tetracaine hydrochloride. Due to its potent and rapid action, the handling and preparation of T-61 or its analogous solutions in a laboratory setting for research purposes require stringent safety protocols and a thorough understanding of its components' mechanisms of action. These application notes provide detailed protocols for the preparation, handling, and safe disposal of T-61 solutions, along with a summary of the pharmacological properties of its constituents.

Composition and Physicochemical Properties

The commercial T-61 solution contains a fixed combination of three active ingredients. A laboratory-prepared solution with similar properties would involve the careful measurement and dissolution of these components.

Table 1: Components of T-61 Solution

Component	Concentration in Commercial Solution	Function
Embutramide	200 mg/mL	Narcotic, respiratory paralysis
Mebezonium Iodide	50 mg/mL	Neuromuscular blocking agent
Tetracaine Hydrochloride	5 mg/mL	Local anesthetic

Table 2: Physicochemical Properties of T-61 Components

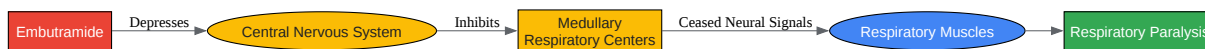
Component	Molecular Formula	Molecular Weight	Solubility
Embutramide	$C_{17}H_{27}NO_3$	293.4 g/mol	Insoluble in water, soluble in alcohol and N,N-Dimethylformamide.
Mebezonium Iodide	$C_{19}H_{40}I_2N_2$	550.34 g/mol	Soluble in water.
Tetracaine Hydrochloride	$C_{15}H_{25}ClN_2O_2$	300.82 g/mol	Soluble in water (50 mg/mL), soluble in alcohol. [1]

Mechanism of Action and Signaling Pathways

The rapid and lethal effect of T-61 is achieved through the synergistic action of its three components, each targeting a different physiological system.

Embutramide: Central Nervous System Depression and Respiratory Paralysis

Embutramide is a potent non-barbiturate hypnotic agent that induces a rapid and deep state of narcosis. Its primary mechanism of action is the depression of the central nervous system (CNS), with a pronounced effect on the respiratory centers located in the medulla oblongata. This leads to a swift cessation of respiratory function. While the precise molecular signaling pathway is not fully elucidated in publicly available literature, it is understood to involve the general depression of neuronal activity in the brainstem's respiratory control centers.

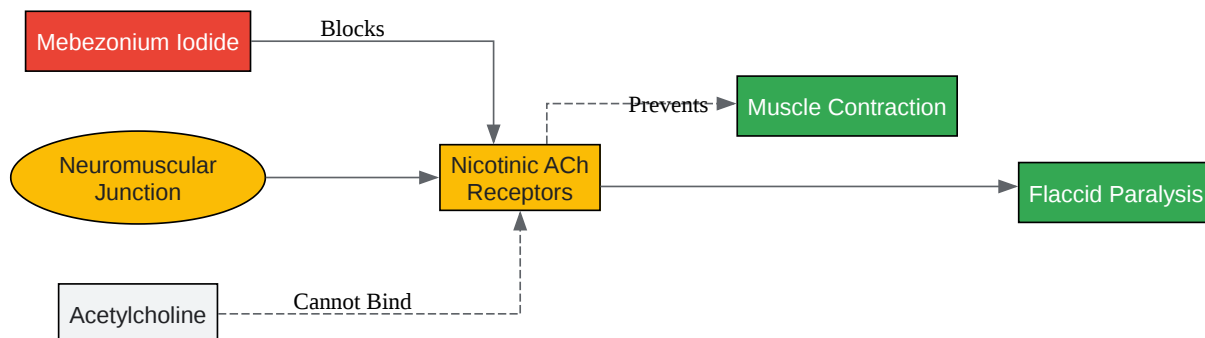


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Caption: Embutramide's pathway to respiratory paralysis.

Mebezonium Iodide: Neuromuscular Blockade

Mebezonium iodide is a quaternary ammonium compound that acts as a non-depolarizing neuromuscular blocking agent. It functions as a competitive antagonist at the nicotinic acetylcholine receptors (nAChRs) on the motor endplate of the neuromuscular junction. By blocking the binding of acetylcholine, it prevents depolarization of the muscle cell membrane, leading to flaccid paralysis of skeletal muscles, including the diaphragm and intercostal muscles, thus contributing to respiratory arrest.

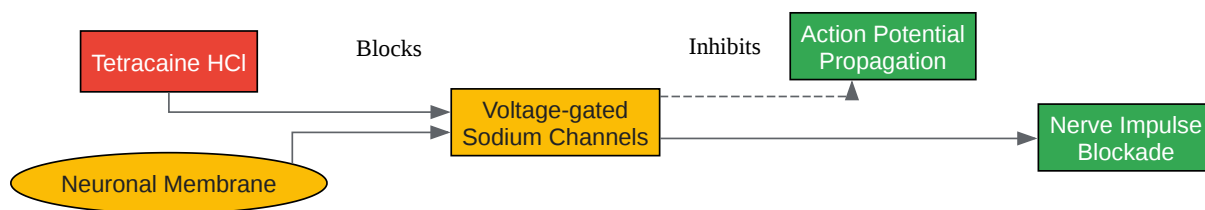


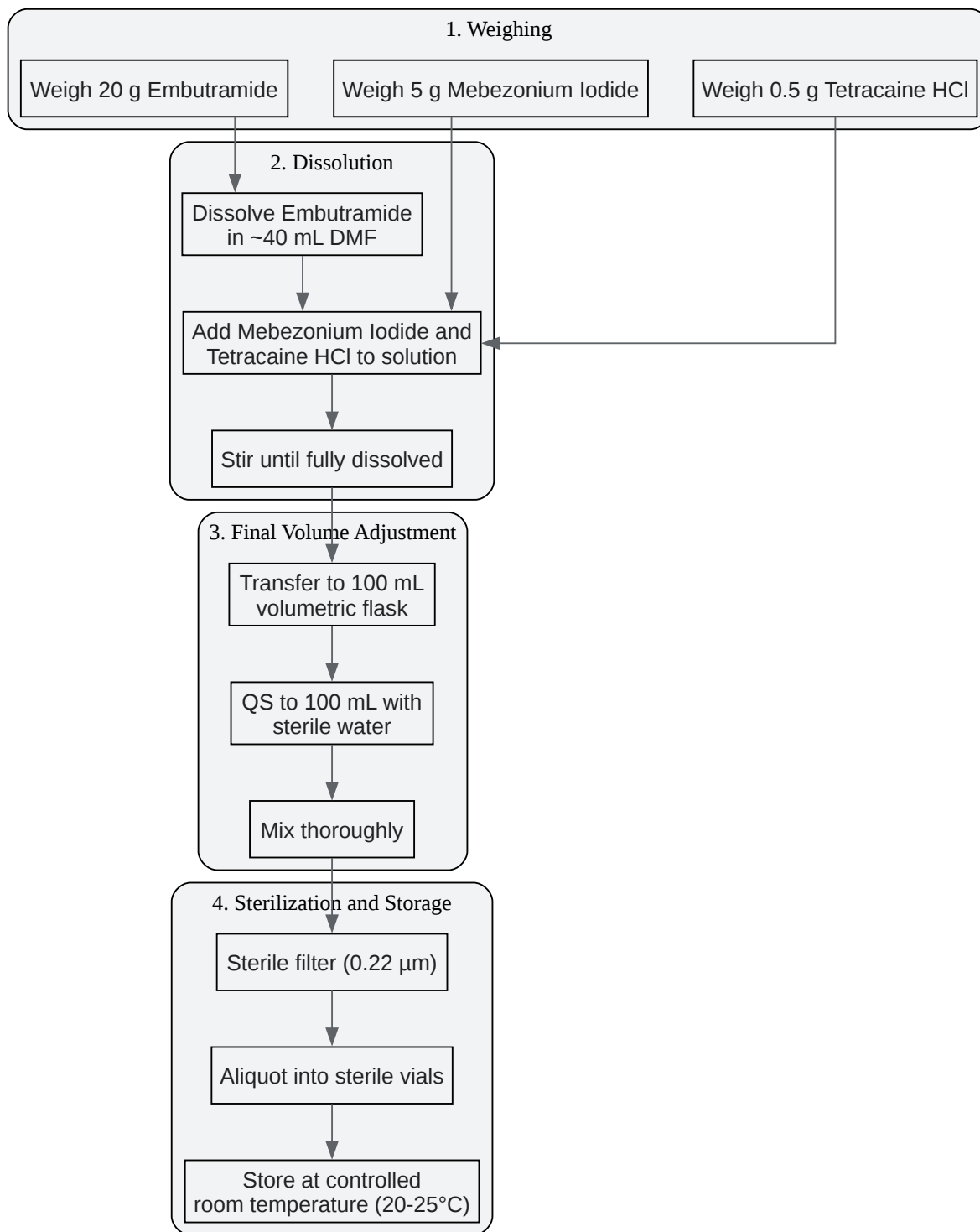
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Caption: Mebezonium iodide's action at the neuromuscular junction.

Tetracaine Hydrochloride: Local Anesthesia and Cardiovascular Effects

Tetracaine hydrochloride is a potent local anesthetic that blocks voltage-gated sodium channels in the neuronal cell membrane. This action prevents the generation and propagation of action potentials, leading to a loss of sensation at the site of administration. In the context of T-61, its inclusion is intended to reduce pain at the injection site. However, when administered intravenously, tetracaine can also have systemic effects, including cardiotoxicity, by interfering with cardiac conduction, which can contribute to circulatory collapse.





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References

- 1. p.globalsources.com [p.globalsources.com]
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